

Handling and storage of moisture-sensitive Tris(trimethylsilyl) phosphite

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Compound of Interest

Compound Name: *Tris(trimethylsilyl) phosphite*

Cat. No.: B155532

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of the moisture-sensitive reagent, **Tris(trimethylsilyl) phosphite**.

Frequently Asked Questions (FAQs)

Q1: What is **Tris(trimethylsilyl) phosphite** and what are its primary applications?

A1: **Tris(trimethylsilyl) phosphite** (TMSP) is a versatile organophosphorus compound with the chemical formula $P(OSi(CH_3)_3)_3$. It serves as a key reagent in various chemical transformations, most notably in the Arbuzov reaction for the synthesis of bis(TMS) phosphonates.^[1] Its utility extends to being an important intermediate in the production of pharmaceuticals, agrochemicals, and dyestuffs.^[1] In recent years, it has also gained significant attention as an electrolyte additive in lithium-ion batteries to enhance their performance and stability.^{[2][3][4][5][6][7]}

Q2: Why is **Tris(trimethylsilyl) phosphite** considered moisture-sensitive?

A2: **Tris(trimethylsilyl) phosphite** is highly susceptible to hydrolysis.^[8] The silicon-oxygen bonds are readily cleaved by water, leading to the decomposition of the compound. This reaction is rapid and can affect the purity and reactivity of the reagent, potentially leading to the

formation of byproducts that can interfere with desired chemical reactions.^[9] Therefore, it is crucial to handle and store it under strictly anhydrous (moisture-free) conditions.^[10]

Q3: How should I properly store **Tris(trimethylsilyl) phosphite**?

A3: To ensure its stability, **Tris(trimethylsilyl) phosphite** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[9][10][11]} The storage environment should be under an inert atmosphere, such as nitrogen or argon, to prevent exposure to moisture and air. It is advisable to store it away from incompatible materials like acids, alcohols, oxidizing agents, and peroxides.^[9]

Q4: What are the signs of decomposition of **Tris(trimethylsilyl) phosphite**?

A4: Decomposition of **Tris(trimethylsilyl) phosphite** due to moisture exposure can lead to the formation of hexamethyldisiloxane and phosphorous acid. While visual inspection may not always reveal decomposition, a change in the liquid's clarity or the presence of solid precipitates could be an indicator. For a more definitive assessment, ^{31}P NMR spectroscopy can be employed. The pure compound has a characteristic chemical shift, and the appearance of new signals would indicate the presence of degradation products.^[12]

Q5: What personal protective equipment (PPE) should be worn when handling **Tris(trimethylsilyl) phosphite**?

A5: When handling **Tris(trimethylsilyl) phosphite**, it is essential to wear appropriate personal protective equipment. This includes safety glasses with side shields or chemical goggles, chemical-resistant gloves (such as neoprene or nitrile rubber), and a lab coat or protective clothing.^{[9][10]} All handling should be done in a well-ventilated area, preferably within a fume hood.^[9]

Troubleshooting Guide

Problem 1: My reaction with **Tris(trimethylsilyl) phosphite** is not proceeding as expected or is giving low yields.

- Possible Cause: The **Tris(trimethylsilyl) phosphite** may have been compromised by exposure to moisture or air, leading to its degradation.

- Troubleshooting Steps:
 - Verify Reagent Quality: If possible, check the purity of the **Tris(trimethylsilyl) phosphite** using ^{31}P NMR spectroscopy.
 - Use a Fresh Bottle: If decomposition is suspected, use a fresh, unopened bottle of the reagent.
 - Ensure Anhydrous Conditions: Double-check that all solvents and other reagents are strictly anhydrous and that the reaction is performed under a robust inert atmosphere.
 - Proper Handling Technique: Review your handling procedure to ensure that inert atmosphere techniques (glovebox or Schlenk line) are being correctly implemented.

Problem 2: I observe unexpected side products in my reaction mixture.

- Possible Cause: Decomposed **Tris(trimethylsilyl) phosphite** can introduce impurities into the reaction. For instance, hydrolysis can lead to the formation of phosphorous acid, which could participate in unwanted side reactions.
- Troubleshooting Steps:
 - Characterize Byproducts: Attempt to identify the side products to understand the potential decomposition pathway.
 - Purify the Reagent: If a fresh bottle is unavailable, consider distilling the **Tris(trimethylsilyl) phosphite** under reduced pressure and inert atmosphere to purify it before use.
 - Review Reaction Compatibility: Ensure that all components of your reaction mixture are compatible with **Tris(trimethylsilyl) phosphite** and the reaction conditions.

Quantitative Data

Property	Value	Reference
Molecular Formula	$C_9H_{27}O_3PSi_3$	[8]
Molecular Weight	298.54 g/mol	[1][8]
Appearance	Clear, colorless liquid	
Density	0.893 g/mL at 25 °C	[8]
Boiling Point	78-81 °C at 8 mmHg	[8]
Refractive Index (n ²⁰ /D)	1.409	[8]
Solubility	Sparingly soluble in water	[1][8]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents	[8]
Storage Temperature	Room temperature, under inert atmosphere	

Experimental Protocols

Protocol 1: Transfer of **Tris(trimethylsilyl) phosphite** using a Syringe under Inert Atmosphere

This protocol describes the safe transfer of liquid **Tris(trimethylsilyl) phosphite** from a Sure/Seal™ bottle to a reaction vessel using a syringe and needle on a Schlenk line.

Materials:

- Schlenk line with a supply of dry, inert gas (nitrogen or argon)
- Oven-dried glassware (reaction flask with a rubber septum)
- Dry, clean syringe and a long needle
- Bottle of **Tris(trimethylsilyl) phosphite** with a Sure/Seal™ septum cap

Procedure:

- Prepare Glassware: Ensure the reaction flask is thoroughly dried in an oven and cooled under a stream of inert gas on the Schlenk line.
- Inert Atmosphere: The reaction flask should be under a slight positive pressure of inert gas, vented through an oil bubbler.
- Prepare Syringe: Dry the syringe and needle in an oven and allow them to cool in a desiccator. Purge the syringe with inert gas by drawing and expelling the gas from the Schlenk line multiple times.
- Pressurize Reagent Bottle: Puncture the septum of the **Tris(trimethylsilyl) phosphite** bottle with a needle connected to the inert gas supply to introduce a slight positive pressure.
- Withdraw Reagent: Insert the clean, dry needle of the purged syringe through the septum of the reagent bottle. Submerge the tip of the needle into the liquid and slowly withdraw the desired volume.
- Remove Bubbles: Invert the syringe and carefully expel any gas bubbles.
- Transfer to Reaction Flask: Puncture the septum of the reaction flask with the syringe needle and slowly add the **Tris(trimethylsilyl) phosphite** to the reaction mixture.
- Clean Up: Withdraw the needle and immediately rinse the syringe and needle with a suitable dry, inert solvent.

Protocol 2: Setting up a Reaction using **Tris(trimethylsilyl) phosphite** in a Glovebox

This protocol outlines the procedure for accurately measuring and adding **Tris(trimethylsilyl) phosphite** to a reaction within the controlled atmosphere of a glovebox.

Materials:

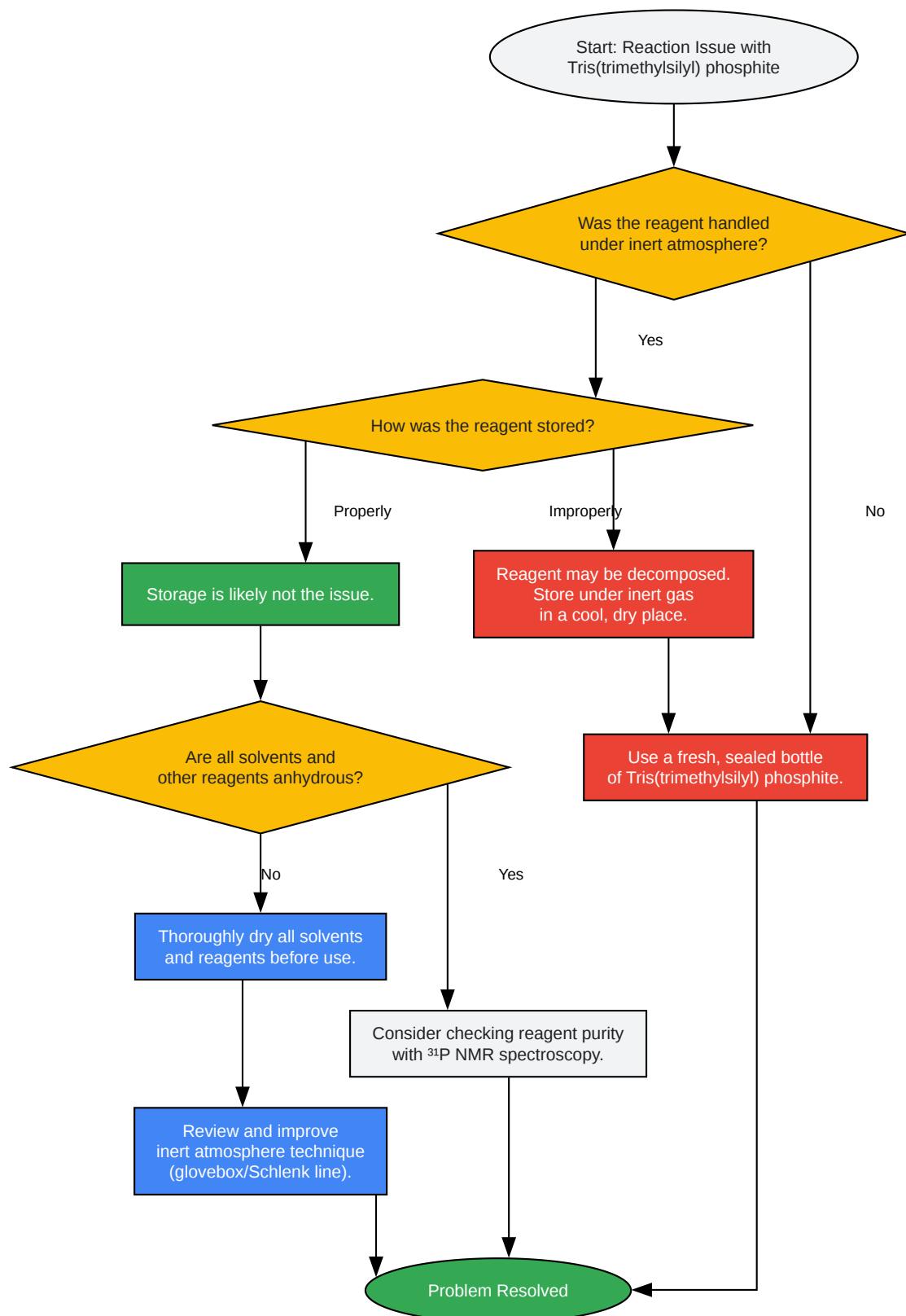
- Glovebox with an inert atmosphere (<1 ppm O₂, <1 ppm H₂O)
- Oven-dried glassware (reaction flask, stir bar)
- Micropipette or syringe with compatible tips/needles

- Balance inside the glovebox
- Bottle of **Tris(trimethylsilyl) phosphite**

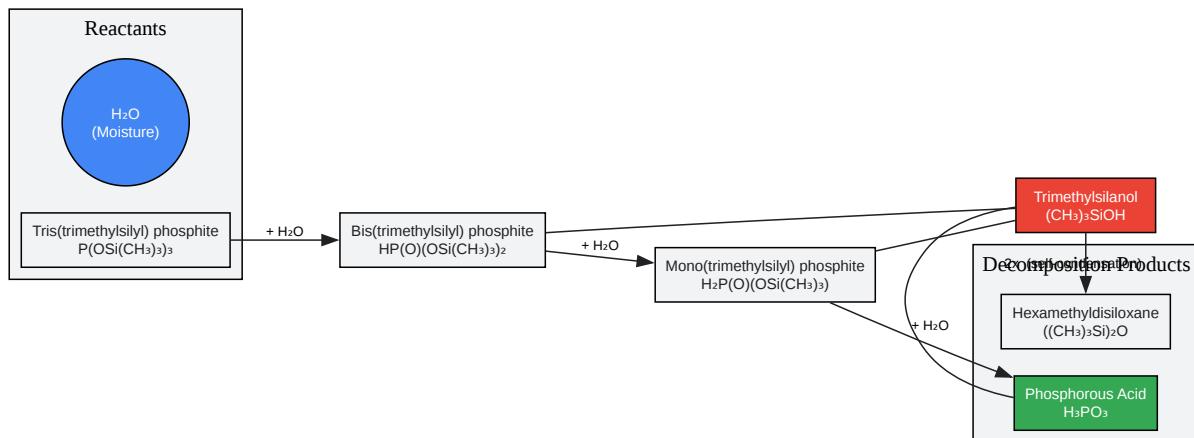
Procedure:

- Prepare Materials: Introduce all necessary dry glassware, stir bar, pipette/syringe, and the sealed bottle of **Tris(trimethylsilyl) phosphite** into the glovebox antechamber. Cycle the antechamber atmosphere multiple times before transferring the items into the main glovebox chamber.
- Set up Reaction Vessel: Place the reaction flask on the balance and tare it.
- Measure Reagent: Carefully open the bottle of **Tris(trimethylsilyl) phosphite**. Using the micropipette or syringe, withdraw the required amount of the liquid and add it directly to the reaction flask on the balance to confirm the mass.
- Seal and Proceed: Securely cap the reaction flask and the reagent bottle. The reaction can now proceed within the glovebox, or the sealed flask can be carefully removed to a Schlenk line if further manipulations are required.

Visualizations

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A troubleshooting workflow for experiments involving **Tris(trimethylsilyl) phosphite**.



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The hydrolysis pathway of **Tris(trimethylsilyl) phosphite** upon exposure to moisture.

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